

Application Notes and Protocols for 5-Tert-butylnonan-5-amine

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Compound of Interest

Compound Name: *5-Tert-butylnonan-5-amine*

Cat. No.: B15358095

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Disclaimer: The following application notes and protocols are generalized guidelines for the handling and storage of a tertiary alkylamine with the proposed structure of **5-Tert-butylnonan-5-amine**. As of this writing, specific data for this compound is not readily available in public chemical databases. Therefore, these procedures are based on the known properties and hazards of similar tertiary alkylamines. All laboratory personnel must consult a comprehensive, compound-specific Safety Data Sheet (SDS) if available and adhere to all institutional and regulatory safety standards.

General Information

5-Tert-butylnonan-5-amine is a tertiary amine with a significant hydrophobic alkyl structure. While specific reactivity data is unavailable, it is prudent to assume it shares properties with other tertiary amines, which are typically basic and can act as nucleophiles. Higher molecular weight amines are generally liquids or low-melting solids with limited water solubility.^[1]

Hypothetical Physicochemical Data

Property	Hypothetical Value	Notes
Molecular Formula	C13H29N	Based on the chemical name.
Molecular Weight	199.38 g/mol	Calculated from the molecular formula.
Appearance	Colorless to pale yellow liquid or low-melting solid	Typical for higher molecular weight amines. [1]
Odor	Amine-like, fishy	Characteristic of many amines. [2]
Boiling Point	> 200 °C	Estimated based on molecular weight.
Solubility	Insoluble in water; soluble in organic solvents	The large alkyl groups suggest low water solubility. [1]

Safety and Handling Precautions

Tertiary amines can be hazardous, and appropriate precautions must be taken. Based on similar compounds like tert-butylamine, this compound should be treated as potentially harmful and flammable.[\[3\]](#)[\[4\]](#)

2.1 Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles and a face shield.[\[5\]](#)
- Skin Protection: Use chemically resistant gloves (e.g., nitrile or neoprene), a lab coat, and closed-toe shoes.[\[5\]](#)
- Respiratory Protection: Handle only in a well-ventilated area or a chemical fume hood. If aerosols or vapors are generated, a NIOSH-approved respirator may be necessary.

2.2 General Handling

- Avoid contact with skin and eyes.[\[5\]](#)
- Do not breathe vapors or mist.[\[4\]](#)

- Keep away from heat, sparks, and open flames.[3]
- Use non-sparking tools and ground all equipment when transferring large quantities to prevent static discharge.[3][4]
- Wash hands thoroughly after handling.

2.3 First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[5][6]
- In Case of Skin Contact: Immediately wash off with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[5]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[5]
- If Swallowed: Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

Experimental Protocols

3.1 Receiving and Initial Storage

- Upon receipt, inspect the container for any damage or leaks.
- Verify that the label matches the order information.
- Log the chemical into the laboratory inventory system.
- Store the unopened container in a designated, well-ventilated, cool, and dry area away from incompatible materials.[4][7]

3.2 Aliquoting and Sample Preparation Protocol

- Perform all operations within a certified chemical fume hood.

- Don appropriate PPE as described in section 2.1.
- Place the stock container of **5-Tert-butylnonan-5-amine** in a secondary container within the fume hood.
- If the compound is a solid at room temperature, it may need to be gently warmed to be transferred as a liquid. Use a water bath and avoid open flames.
- Carefully open the container.
- Using a clean, dry pipette or syringe, transfer the desired amount to a pre-weighed, labeled secondary container.
- Tightly seal both the stock and secondary containers.
- Clean any spills immediately with an appropriate absorbent material.
- Properly dispose of all contaminated materials (pipette tips, gloves, etc.) as hazardous waste.
- Record the amount taken in the laboratory notebook and on the inventory log.

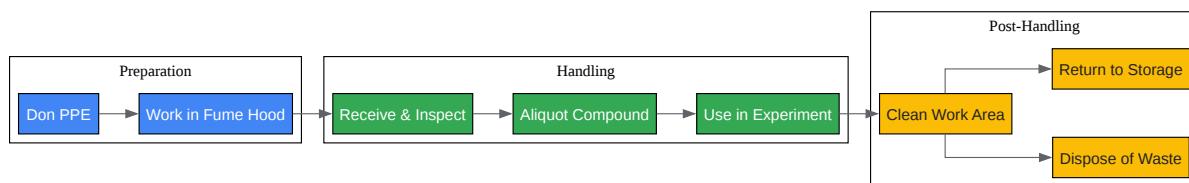
3.3 Storage Protocol

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area. [4] A temperature range of 2-8°C is recommended for long-term stability.[5]
- Incompatible Materials: Keep away from strong oxidizing agents, acids, and sources of ignition.[3][4]
- Container: Use the original container or a chemically compatible secondary container.
- Labeling: Ensure all containers are clearly labeled with the chemical name, concentration (if diluted), date, and appropriate hazard warnings.

Storage Conditions Summary

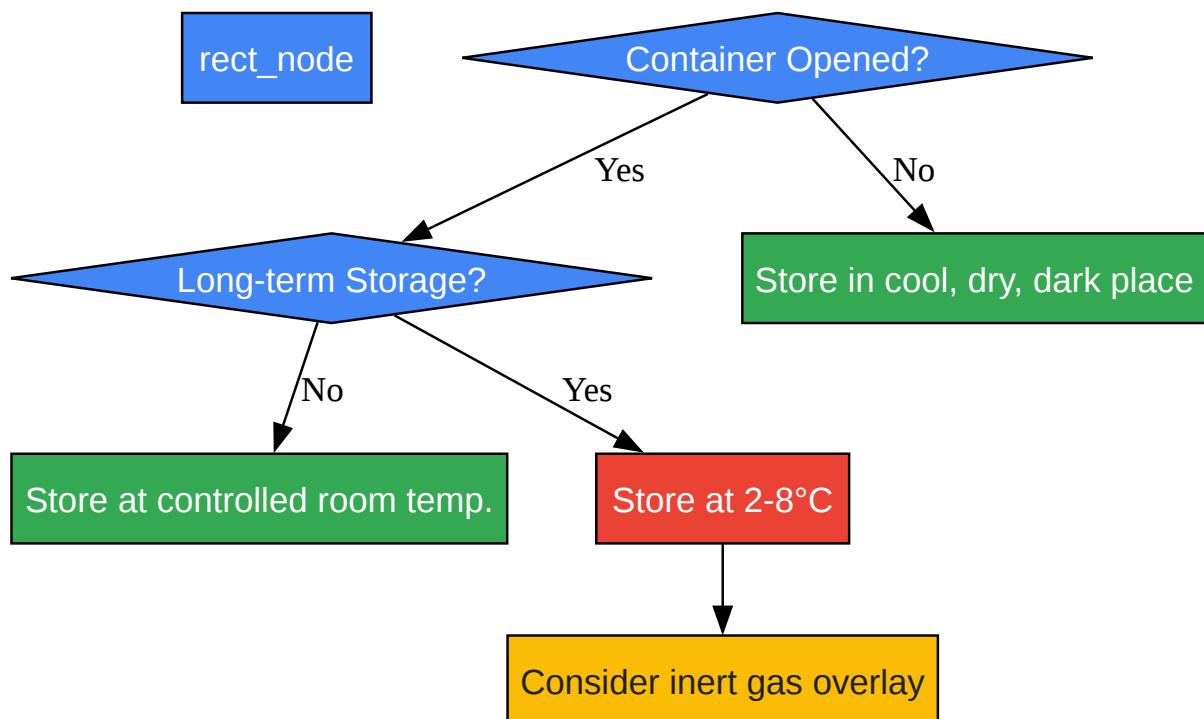
Parameter	Condition	Rationale
Temperature	Cool (2-8°C) or Controlled Room Temperature	To minimize degradation and vapor pressure. [8] [9]
Atmosphere	Dry, inert gas (e.g., nitrogen or argon) if necessary	To prevent oxidation and reaction with atmospheric moisture.
Light	Protect from light	To prevent photochemical degradation.
Ventilation	Store in a well-ventilated area or cabinet	To prevent the accumulation of potentially flammable or toxic vapors. [4]

Diagrams



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Caption: Experimental workflow for handling **5-Tert-butylnonan-5-amine**.

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Caption: Decision logic for the storage of **5-Tert-butylnonan-5-amine**.

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